

Performance Showdown: Poly(2-chloropropene) vs. Key Thermoplastics and Elastomers

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Compound of Interest

Compound Name: 2-Chloropropene

Cat. No.: B1346963

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For researchers, scientists, and drug development professionals, material selection is a critical decision impacting the efficacy, durability, and safety of a final product. This guide provides an in-depth performance comparison of poly(**2-chloropropene**), a synthetic rubber commonly known as neoprene, against a range of widely used polymers. By presenting key experimental data and standardized testing protocols, this document aims to facilitate informed material selection for demanding applications.

Poly(**2-chloropropene**) (polychloroprene) is a versatile elastomer renowned for its balanced profile of chemical resistance, weather durability, and mechanical toughness.^[1] It serves as a benchmark against which other polymers are often measured, particularly in applications requiring flexibility and resilience. This guide will compare its performance characteristics with those of key thermoplastics: Polyethylene (PE), Polypropylene (PP), Polyvinyl Chloride (PVC), Polystyrene (PS), Polyethylene Terephthalate (PET), and Polycarbonate (PC).

Mechanical Properties: A Comparative Analysis

The mechanical performance of a polymer dictates its ability to withstand physical stress and strain. Key parameters include tensile strength, elongation at break, and hardness. The following table summarizes the typical mechanical properties of poly(**2-chloropropene**) and other selected polymers.

Property	Poly(2-chloropropene)	Polyethylene (HDPE)	Polypropylene (PP)	Polyvinyl Chloride (PVC), Rigid	Polystyrene (PS), General Purpose	Polyethylene Terephthalate (PET)	Polycarbonate (PC)
Tensile Strength (MPa)	10 - 20[2][3]	20 - 30	30 - 40	40 - 50	30 - 50	55 - 75	55 - 65
Elongation at Break (%)	100 - 800[4]	10 - 1200	100 - 600	25 - 80	1 - 3	50 - 150	100 - 150
Shore Hardness	30A - 95A[4][5]	60D - 70D	65D - 75D	70D - 85D	70D - 80D	80D - 90D	70D - 80D
Flexural Modulus (GPa)	~0.002 - 0.005[3]	0.8 - 1.5	1.0 - 1.7	2.1 - 4.1	2.2 - 3.4	2.8 - 4.1	2.1 - 2.4
Compressive Strength (MPa)	5 - 15[3]	19 - 25	35 - 50	55 - 90	70 - 110	80 - 110	60 - 80

Thermal Properties: Stability Under Temperature Extremes

A material's response to temperature is crucial for applications involving heat or cold. The following table outlines key thermal properties of the compared polymers.

Property	Poly(2-chloropropene)	Polyethylene (HDPE)	Polypropylene (PP)	Polyvinyl Chloride (PVC), Rigid	Polystyrene (PS), General Purpose	Polyethylene Terephthalate (PET)	Polycarbonate (PC)
Service Temperature (°C)	-35 to 120 ^[2]	-50 to 80	-20 to 120	-15 to 60	-20 to 80	-60 to 130	-40 to 120
Melting Point (°C)	N/A (amorphous)	125 - 135	160 - 170	N/A (amorphous)	N/A (amorphous)	~255	N/A (amorphous)
Glass Transition Temp. (°C)	~ -45	~ -125	~ -10	~ 80	~ 100	~ 75	~ 147
Heat Deflection Temp. (°C) at 0.45 MPa	-	60 - 80	95 - 120	60 - 75	65 - 95	65 - 75	130 - 140

Chemical Resistance: Performance in Corrosive Environments

The ability of a polymer to resist degradation from chemical exposure is vital in many scientific and industrial settings. The following table provides a general overview of the chemical resistance of these polymers. A detailed chemical compatibility chart should be consulted for specific applications.

Chemical Class	Poly(2-chloropropene)	Polyethylene (HDPE)	Polypropylene (PP)	Polyvinyl Chloride (PVC), Rigid	Polystyrene (PS), General Purpose	Polyethylene Terephthalate (PET)	Polycarbonate (PC)
Dilute Acids	Good[6]	Excellent	Excellent	Excellent	Good	Good	Good
Concentrated Acids	Poor to Fair[6]	Poor to Good	Poor to Good	Good	Poor	Poor	Poor
Bases	Good[6]	Excellent	Excellent	Excellent	Good	Fair	Poor
Alcohols	Good[6]	Excellent	Excellent	Good	Good	Good	Good
Ketones	Poor[6]	Good	Good	Poor	Poor	Fair	Poor
Aromatic Hydrocarbons	Poor[6]	Poor	Poor	Poor	Poor	Fair	Poor
Oils and Greases	Excellent [7]	Good	Good	Good	Poor	Good	Fair

Experimental Protocols

The data presented in this guide is derived from standardized testing methodologies. Below are detailed protocols for key experiments used to characterize the performance of these polymers.

Mechanical Testing

1. Tensile Properties (ASTM D412 / ASTM D638)

- Objective: To determine the tensile strength, elongation, and modulus of a polymer. ASTM D412 is specific to vulcanized rubber and thermoplastic elastomers like poly(**2-chloropropene**), while ASTM D638 is used for rigid and semi-rigid plastics.[8][9]

- Apparatus: A universal testing machine (UTM) equipped with appropriate grips and an extensometer.[10]
- Specimen Preparation: Dumbbell-shaped specimens are die-cut from a flat sheet of the material.[8] The thickness of the specimen is measured at three points within the gauge length.
- Procedure:
 - The specimen is securely mounted in the grips of the UTM.
 - The extensometer is attached to the specimen to measure elongation accurately.
 - A tensile load is applied at a constant rate of crosshead movement until the specimen ruptures.[11]
 - The force and elongation are recorded throughout the test.
- Data Analysis:
 - Tensile Strength: The maximum stress applied to the specimen before it breaks.[8]
 - Elongation at Break: The percentage increase in length of the specimen at the point of rupture.[10]
 - Tensile Modulus: The slope of the initial linear portion of the stress-strain curve, indicating the material's stiffness.

2. Hardness (ASTM D2240)

- Objective: To measure the indentation hardness of a material using a durometer.[12]
- Apparatus: A durometer of the appropriate scale (Shore A for softer materials like poly(2-chloropropene), Shore D for harder materials).[13]
- Procedure:
 - The specimen is placed on a flat, hard surface.

- The durometer is pressed firmly and vertically onto the specimen.
- The hardness reading is taken immediately after the presser foot makes full contact with the specimen.[\[13\]](#)
- Multiple readings are taken at different locations on the specimen and averaged.

Thermal Analysis

1. Differential Scanning Calorimetry (DSC) (ASTM D3418)

- Objective: To determine the glass transition temperature (T_g) and melting point (T_m) of a polymer.
- Apparatus: A differential scanning calorimeter.
- Procedure:
 - A small, weighed sample of the polymer is sealed in an aluminum pan.
 - The sample and an empty reference pan are heated at a controlled rate in the DSC furnace.
 - The difference in heat flow required to raise the temperature of the sample and the reference is measured as a function of temperature.
- Data Analysis:
 - Glass Transition Temperature (T_g): A step change in the baseline of the heat flow curve.
 - Melting Point (T_m): An endothermic peak in the heat flow curve.

Chemical Resistance Testing

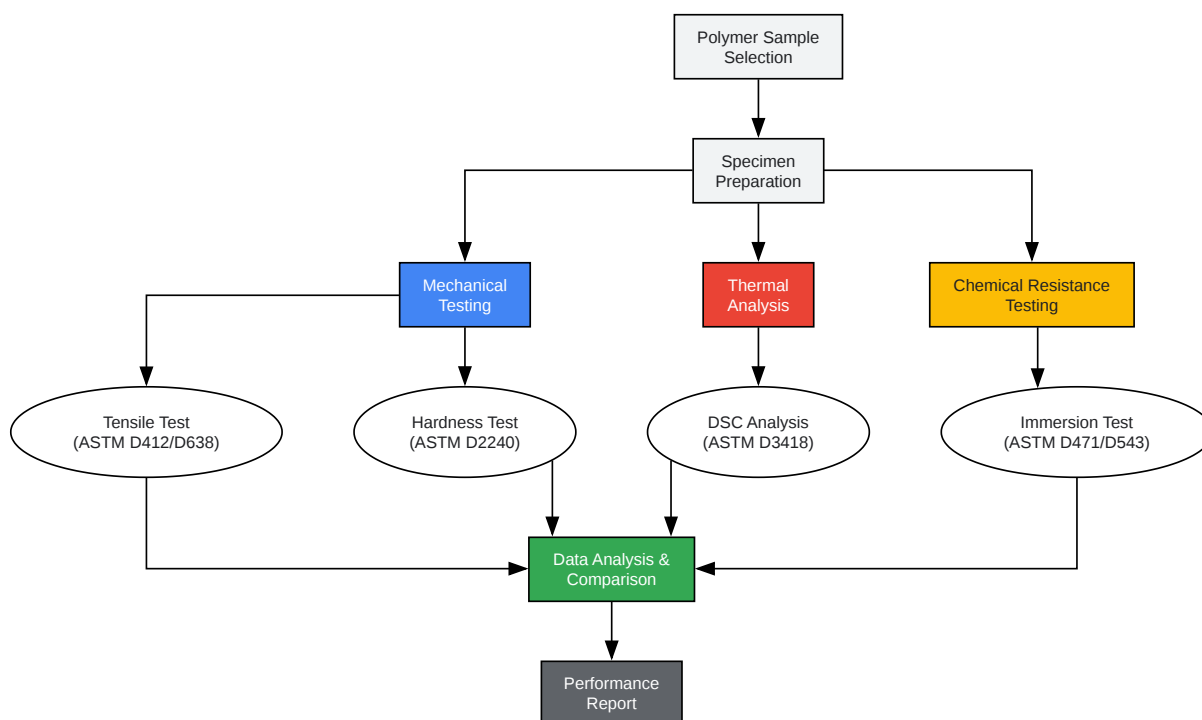
1. Immersion Testing (ASTM D471 / ASTM D543)

- Objective: To evaluate the effect of liquid immersion on the physical properties of a polymer. ASTM D471 is specific to rubber properties, while ASTM D543 is for plastics.[\[14\]](#)[\[15\]](#)

- Procedure:
 - The initial weight, dimensions, and mechanical properties (e.g., tensile strength, hardness) of the polymer specimens are measured.
 - The specimens are fully immersed in the test liquid for a specified time and at a controlled temperature.[\[16\]](#)
 - After immersion, the specimens are removed, dried, and their final weight, dimensions, and mechanical properties are measured.
- Data Analysis: Changes in weight, volume, tensile strength, elongation, and hardness are calculated as a percentage of the original values.

Visualizing the Polymer Testing Workflow

To provide a clearer understanding of the logical flow of polymer characterization, the following diagram illustrates a typical experimental workflow.



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Caption: A flowchart of the polymer performance testing process.

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References

- 1. modernrubberproducts.com [modernrubberproducts.com]
- 2. rubberandseal.com [rubberandseal.com]
- 3. blog.truegeometry.com [blog.truegeometry.com]
- 4. neoprenecustom.com [neoprenecustom.com]
- 5. Rubber Durometer Chart: Hardness Ratings of Different Rubber Materials - Rubber Articles | Timco Rubber [timcorubber.com]
- 6. Chemical Resistances for Different Rubber Materials - Rubber Articles | Timco Rubber [timcorubber.com]
- 7. Polychloroprene Rubber, Neoprene Rubber Properties, CR Neoprene [industrialrubbergoods.com]
- 8. zwickroell.com [zwickroell.com]
- 9. zwickroell.com [zwickroell.com]
- 10. ASTM D412 Step by Step How To Rubber Test | Frank Bacon % [frankbacon.com]
- 11. victortestingmachine.com [victortestingmachine.com]
- 12. namsa.com [namsa.com]
- 13. industrialphysics.com [industrialphysics.com]
- 14. Effect of Liquids ASTM D471 [intertek.com]
- 15. ardl.com [ardl.com]
- 16. coirubber.com [coirubber.com]
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